

A Comprehensive Technical Guide on the Physicochemical Properties of cis,trans-Germacrone

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Compound of Interest

Compound Name: *cis,trans-Germacrone*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Germacrone is a naturally occurring monocyclic sesquiterpenoid ketone found in the essential oils of various plants, particularly within the Zingiberaceae (ginger) family.^{[1][2]} It exists as several geometric isomers, with the cis,trans and trans,trans forms being of significant interest due to their diverse and potent biological activities. These activities include anti-inflammatory, anticancer, antiviral, and neuroprotective properties, making Germacrone a compelling candidate for therapeutic development.^{[1][3][4]}

This technical guide provides an in-depth overview of the core physicochemical properties of **cis,trans-Germacrone**. It is intended to serve as a critical resource for researchers engaged in its isolation, characterization, and application in drug discovery and development. The document details its chemical and physical characteristics, stability profiles, and key experimental protocols. Furthermore, it visualizes associated biological pathways and experimental workflows to facilitate a deeper understanding of its scientific context.

Physicochemical Properties

The fundamental properties of Germacrone are summarized below. It is important to note that some experimental values, such as melting point, are often reported for the more stable

trans,trans isomer, from which the cis,trans isomer is frequently synthesized.

General and Physical Properties

The table below outlines the primary identifiers and physical constants associated with Germacrone.

Property	Value	Reference
IUPAC Name	(3E,7E)-3,7-dimethyl-10-propan-2-ylidenecyclodeca-3,7-dien-1-one	[1][2]
Molecular Formula	C ₁₅ H ₂₂ O	[1][2][5]
Molecular Weight	218.33 g/mol	[1][5]
CAS Number	6902-91-6 (trans,trans isomer)	[5][6]
32663-51-7 (cis,trans isomer)	[6]	
Melting Point	56 °C	[5][7]
Boiling Point	~320 °C (estimated)	[8]
Density	0.9908 g/cm ³	[5]

Solubility and Stability

cis,trans-Germacrone's utility in experimental settings is dictated by its solubility and stability. It is practically insoluble in water but shows good solubility in various organic solvents.[2][9]

Solvent	Solubility / Stability Notes	Reference
Methanol, Ethanol	Soluble. Prone to base-catalyzed isomerization if impurities are present.	[9]
DMSO	Soluble. A good solvent for preparing stock solutions.	[9]
Chloroform, Ethyl Acetate	Soluble.	[9]
Water	Practically insoluble.	[2]

Stability Considerations:

- **Thermal Degradation:** Germacrone is susceptible to thermal stress. At elevated temperatures (e.g., >250°C in a GC injector), it can undergo a Cope rearrangement to form β -elemenone.[7][9]
- **Photochemical Instability:** The molecule is sensitive to light, which can induce isomerization between the cis and trans forms.[9][10] This property is exploited for its synthesis from the trans,trans isomer.
- **Storage:** For maximum stability, pure **cis,trans-Germacrone** should be stored as a solid in a tightly sealed, light-protected container at or below -15°C.[5][9]

Spectral Data

Spectroscopic data is crucial for the identification and quantification of **cis,trans-Germacrone**.

Technique	Data	Reference
UV-Vis Spectroscopy	λ_{max} : 309 nm (in Methanol)	[11]
^1H and ^{13}C NMR	NMR spectroscopy is essential for distinguishing between cis and trans isomers, with differences in chemical shifts and coupling constants being key identifiers.	[12][13][14]
Infrared (IR) Spectroscopy	IR spectroscopy can confirm the presence of key functional groups, such as the C=O stretch of the ketone and C=C stretches of the olefinic bonds.	[12][13]

Key Experimental Protocols

This section provides detailed methodologies for the synthesis, purification, and analysis of **cis,trans-Germacrone**.

Synthesis via Photoisomerization of trans,trans-Germacrone

The cis,trans isomer is commonly prepared from the more abundant trans,trans isomer through photochemical isomerization.[10]

Objective: To convert trans,trans-Germacrone to a mixture of isomers including **cis,trans-Germacrone**.

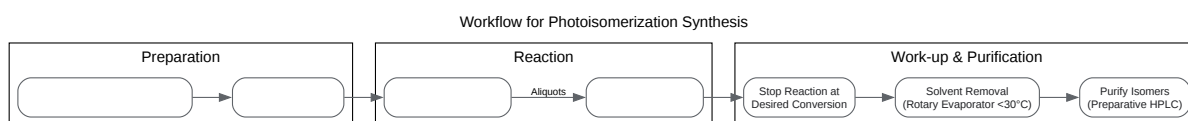
Materials:

- trans,trans-Germacrone (isolated from natural sources or synthesized)
- Spectroscopy grade hexane
- Medium-pressure mercury vapor lamp (e.g., 450W)

- Quartz immersion well photoreactor with a cooling jacket
- Nitrogen gas supply
- Rotary evaporator

Procedure:

- Prepare an approximately 0.02 M solution of trans,trans-Germacrone in hexane within the quartz photoreactor.^[10]
- Purge the solution with a gentle stream of nitrogen gas for 30 minutes to remove dissolved oxygen.
- Activate the reactor's cooling system to maintain a constant temperature (e.g., 20-25 °C).
- With constant stirring and a slow nitrogen stream, turn on the UV lamp to begin irradiation.
- Monitor the reaction progress by taking aliquots at regular intervals (e.g., every 30 minutes) and analyzing them by HPLC or GC-MS to determine the isomer ratio.^[10]
- Once the desired conversion is achieved or a photostationary state is reached, turn off the lamp.
- Concentrate the resulting solution under reduced pressure using a rotary evaporator at a low temperature (<30 °C) to yield the crude mixture of isomers for subsequent purification.^[10]



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Workflow for **cis,trans-Germacrone** Synthesis.

HPLC Method for Isomer Separation and Analysis

Objective: To develop an HPLC method for separating **cis,trans-Germacrone** from its isomers and potential degradation products.[\[9\]](#)

Instrumentation & Conditions:

- HPLC System: Standard system with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μ m).
- Mobile Phase: Isocratic mixture of acetonitrile and water (e.g., 60:40 v/v).
- Flow Rate: 1.0 mL/min.[\[9\]](#)
- Column Temperature: 25°C.[\[9\]](#)
- Detection Wavelength: 254 nm and 320 nm.[\[9\]](#)
- Injection Volume: 10 μ L.[\[9\]](#)

Solution Preparation:

- Stock Solution: Prepare a 1 mg/mL stock solution of the Germacrone isomer mixture in methanol or DMSO.[\[9\]](#)
- Working Standard: Dilute the stock solution with the mobile phase to a suitable concentration (e.g., 100 μ g/mL).

Forced Degradation Studies

To understand the stability of **cis,trans-Germacrone**, forced degradation studies are essential.[\[9\]](#)

Procedure:

- Acid Hydrolysis: Mix equal volumes of the stock solution and 0.1 M HCl. Heat at 60°C for 2 hours. Neutralize with 0.1 M NaOH before injection.[\[9\]](#)

- Base Hydrolysis: Mix equal volumes of the stock solution and 0.1 M NaOH. Keep at room temperature for 1 hour. Neutralize with 0.1 M HCl before injection.[\[9\]](#)
- Oxidative Degradation: Mix equal volumes of the stock solution and 3% H₂O₂. Keep at room temperature for 2 hours.[\[9\]](#)
- Thermal Degradation: Heat the stock solution at 60°C for 24 hours.[\[9\]](#)

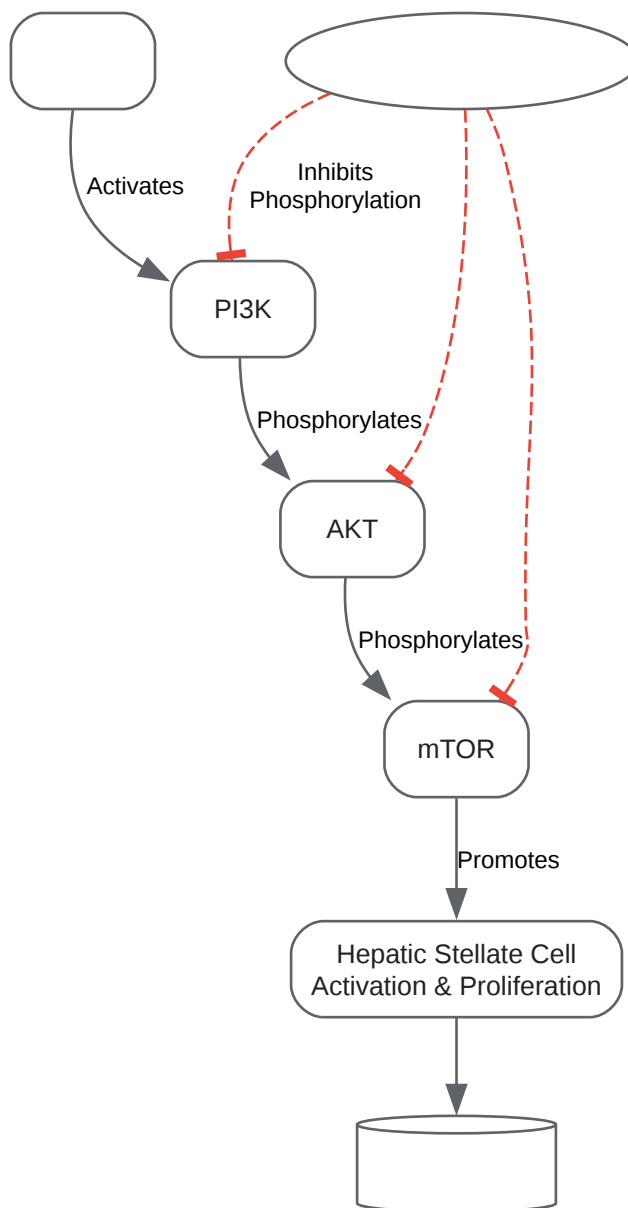
Biological Activity and Signaling Pathways

cis,trans-Germacrone modulates several key signaling pathways, contributing to its therapeutic potential. A notable example is its role in mitigating liver fibrosis.

Inhibition of the PI3K/AKT/mTOR Pathway

Studies have demonstrated that Germacrone can attenuate liver fibrosis by inhibiting the phosphatidylinositol 3-kinase (PI3K)/protein kinase B (AKT)/mammalian target of rapamycin (mTOR) signaling pathway.[\[15\]](#)[\[16\]](#) In cellular and animal models, Germacrone treatment leads to a reduction in the phosphorylation of PI3K, AKT, and mTOR, thereby suppressing the activation of hepatic stellate cells (HSCs), a key event in fibrosis progression.[\[15\]](#)

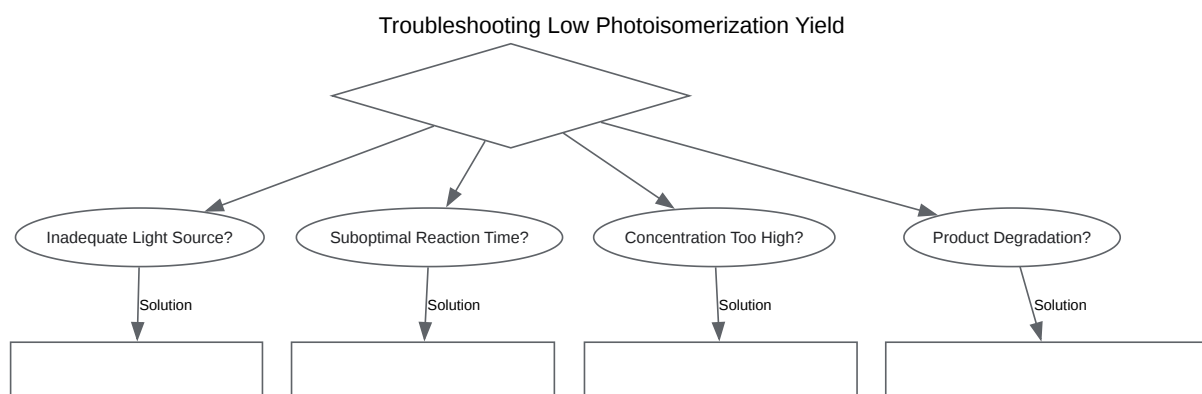
Germacrone's Inhibition of the PI3K/AKT/mTOR Pathway

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Inhibition of PI3K/AKT/mTOR Signaling by Germacrone.

Troubleshooting and Optimization

Achieving high yield and purity of **cis,trans-Germacrone** can be challenging. The following diagram outlines a logical approach to troubleshooting low yields during the photoisomerization synthesis.



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Troubleshooting Logic for Photoisomerization.

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